

Cletoquine-d4-1 CAS number and molecular weight

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Compound of Interest

Compound Name: Cletoquine-d4-1

Cat. No.: B12422006

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Technical Guide: Cletoquine-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Cletoquine-d4, a deuterated analog of Cletoquine (Desethylhydroxychloroquine). It is primarily utilized as an internal standard in pharmacokinetic and metabolic studies. This document outlines its core properties, relevant experimental methodologies, and the biological pathways associated with its parent compound.

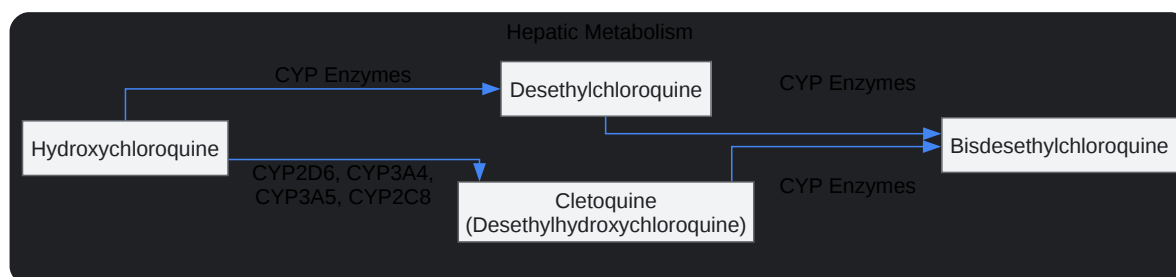
Core Properties of Cletoquine-d4

Cletoquine-d4 is the isotopically labeled form of Cletoquine, an active metabolite of the antimalarial and immunomodulatory drug, Hydroxychloroquine. The incorporation of deuterium atoms results in a higher molecular weight, allowing for its differentiation from the endogenous analyte in mass spectrometry-based assays.

Property	Value	References
CAS Number	1854126-47-8	[1][2]
Molecular Formula	C ₁₆ H ₁₈ D ₄ ClN ₃ O	[1]
Molecular Weight	311.84 g/mol	[3][4]
Synonyms	Desethyl Hydroxychloroquine-d ₄ , (±)-Desethylhydroxychloroquine-d ₄ , DHCQ-d ₄	[1]
Purity	≥99% deuterated forms (d ₁ -d ₄)	[1]
Primary Use	Internal standard for quantification of Cletoquine (Desethylhydroxychloroquine)	[1]

Metabolic Pathway of Hydroxychloroquine

Cletoquine is a major active metabolite of Hydroxychloroquine. The metabolic conversion primarily occurs in the liver, mediated by the Cytochrome P450 (CYP) enzyme system. This biotransformation is a critical aspect of the pharmacokinetics of Hydroxychloroquine.[5][6]

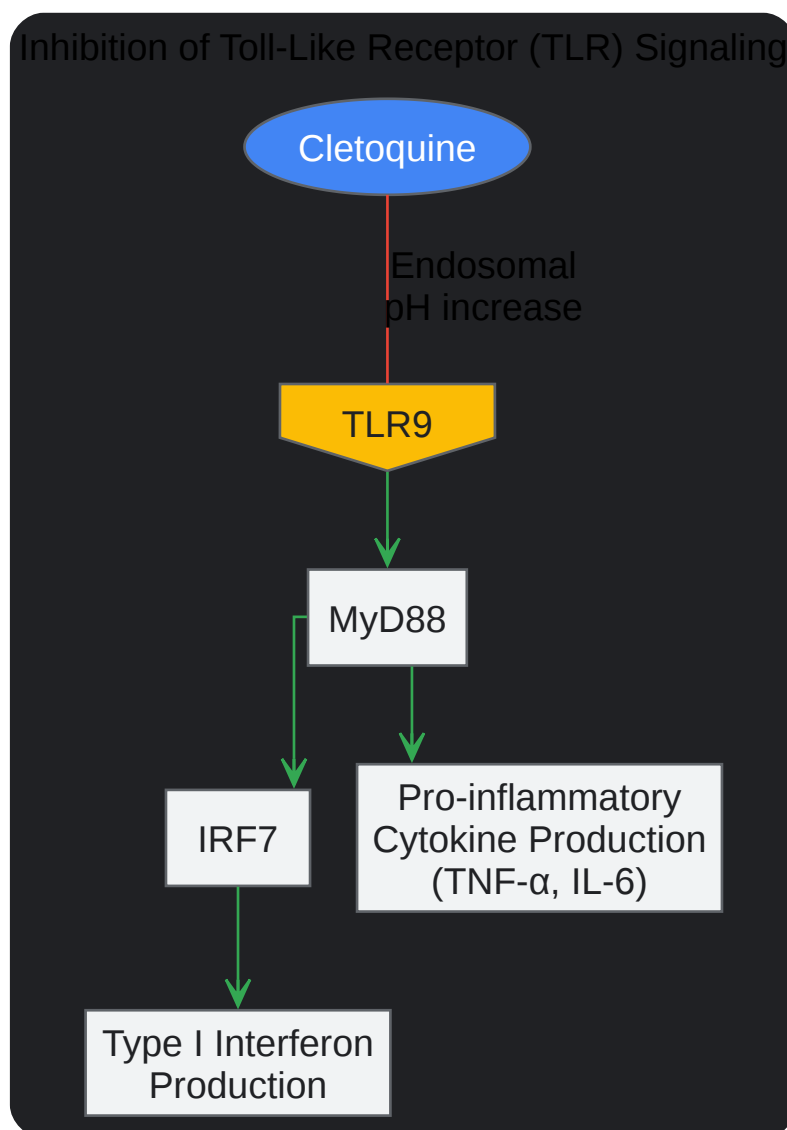


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Metabolic conversion of Hydroxychloroquine to its primary metabolites.

Mechanism of Action: Immunomodulatory Signaling Pathways

The therapeutic effects of Hydroxychloroquine and its active metabolite, Cletoquine, in autoimmune diseases are attributed to their interference with several key immunological pathways. A primary mechanism involves the accumulation in acidic intracellular compartments like lysosomes and endosomes, leading to an increase in pH. This disruption inhibits processes such as antigen presentation and Toll-like receptor (TLR) signaling.[1][3][4]



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Cletoquine inhibits TLR9 signaling by increasing endosomal pH.

Experimental Protocols

Cletoquine-d4 is instrumental as an internal standard for the accurate quantification of Cletoquine in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Quantification of Cletoquine in Human Plasma using LC-MS/MS

This protocol is a representative example based on established methodologies for the analysis of Hydroxychloroquine and its metabolites.[\[7\]](#)[\[8\]](#)[\[9\]](#)

1. Sample Preparation:

- To a 20 µL aliquot of human plasma, add the internal standard solution (Cletoquine-d4).
- Perform protein precipitation by adding a suitable organic solvent (e.g., acetonitrile).
- Vortex the mixture and then centrifuge to pellet the precipitated proteins.
- Transfer the supernatant for analysis. Alternative extraction methods like solid-phase extraction can also be employed.[\[8\]](#)

2. Liquid Chromatography (LC):

- Column: A PFP (pentafluorophenyl) column or a C8 column is often used for separation.[\[8\]](#)
[\[10\]](#)
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., methanol or acetonitrile) is typically used.
- Flow Rate: A flow rate in the range of 0.25-0.50 mL/min is common.[\[10\]](#)[\[11\]](#)

3. Tandem Mass Spectrometry (MS/MS):

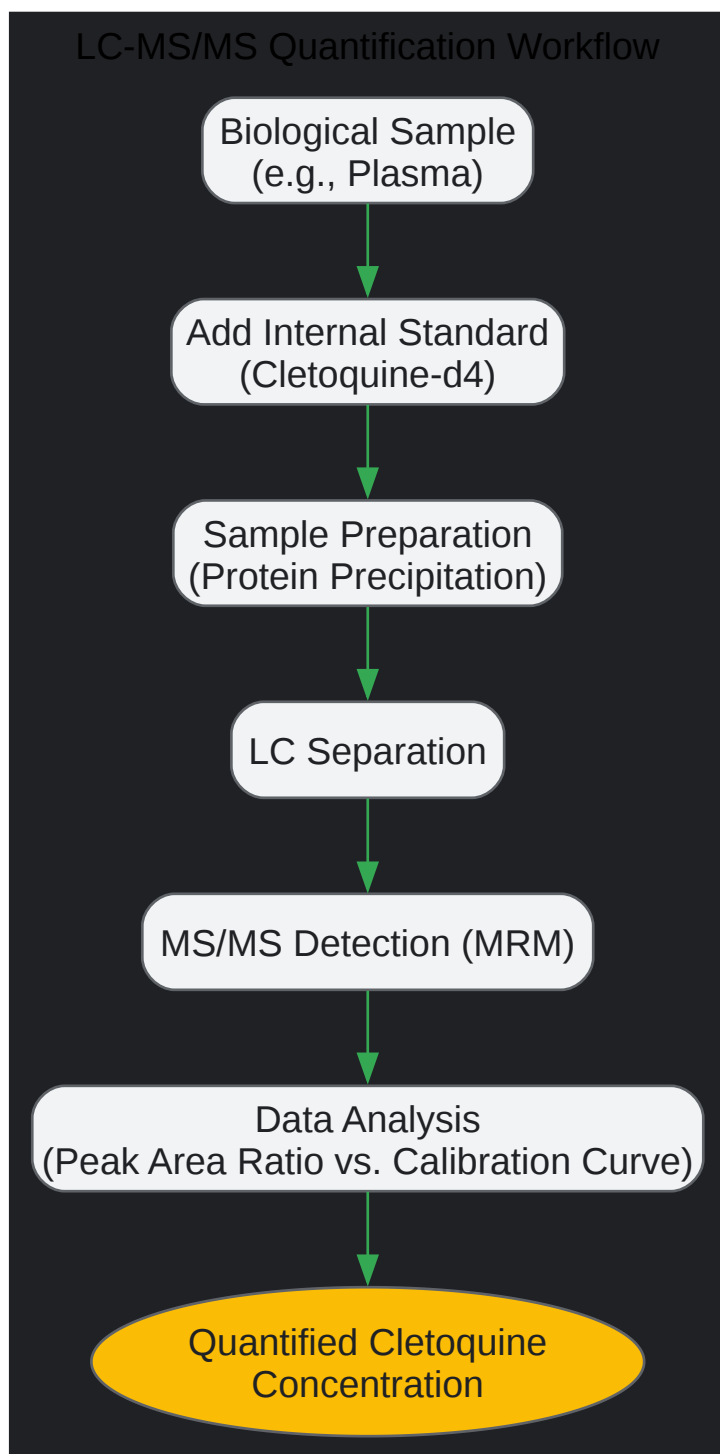
- Ionization: Electrospray ionization in positive mode (ESI+) is used.

- Detection: Multiple Reaction Monitoring (MRM) is employed for selective and sensitive detection.
- MRM Transitions:
 - Cletoquine (DHCQ): m/z 308.1 \rightarrow 179.1[8]
 - Cletoquine-d4 (DHCQ-d4): m/z 314.1 \rightarrow 181.1[8] (Note: Specific m/z values may vary slightly depending on the instrument and conditions.)

4. Quantification:

- The concentration of Cletoquine is determined by calculating the peak area ratio of the analyte to the internal standard (Cletoquine-d4) and comparing it against a calibration curve prepared with known concentrations of the analyte.

Experimental Workflow Diagram



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Workflow for the quantification of Cletoquine using a deuterated internal standard.

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